

1,1-Dibromopinacolone safety, handling, and storage procedures

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Compound of Interest

Compound Name: 1,1-Dibromopinacolone

Cat. No.: B1581478

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An In-Depth Technical Guide to the Safe Handling, Storage, and Emergency Procedures for **1,1-Dibromopinacolone**

This guide provides comprehensive safety protocols and operational procedures for the handling, storage, and disposal of 1,1-Dibromo-3,3-dimethyl-2-butanone, commonly known as **1,1-Dibromopinacolone**. Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety data with field-proven best practices to ensure the safe and effective use of this valuable synthetic intermediate.

Compound Profile and Hazard Identification

1,1-Dibromopinacolone (CAS No: 30263-65-1) is a dihalogenated ketone utilized in various organic synthesis applications.^[1] Its utility as a building block in the creation of complex molecules, including those with potential biological activity, necessitates a thorough understanding of its chemical properties and associated hazards.^[1]

Chemical and Physical Properties

A foundational aspect of safe handling is understanding the compound's physical characteristics. This knowledge informs appropriate storage, handling, and emergency response measures.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ Br ₂ O	[1] [2]
Molar Mass	257.95 g/mol	[1]
Appearance	Colorless to pale yellow solid (crystalline or powder)	[1]
Melting Point	71-73 °C	[1]
Boiling Point	96-97 °C at 12 mmHg	[1]
Solubility	Soluble in alcohols and ethers; Insoluble in water	[1]

GHS Hazard Classification

1,1-Dibromopinacolone is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. All personnel must be thoroughly familiar with the following GHS classifications before handling this compound.

Hazard Class	Hazard Category	GHS Code	Hazard Statement	Source
Skin Corrosion / Irritation	Category 2	H315	Causes skin irritation	[2]
Serious Eye Damage / Eye Irritation	Category 2A	H319	Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation	[2]

Signal Word:Warning[\[2\]](#)

One source also indicates that **1,1-Dibromopinacolone** should be treated as a flammable solid.^[1] This necessitates stringent control of ignition sources in all areas where it is handled and stored.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate PPE, is mandatory to minimize exposure risk.

Ventilation and Engineering Controls

The primary engineering control for handling **1,1-Dibromopinacolone** is a certified chemical fume hood. All manipulations, including weighing, transferring, and reactions, must be conducted within a fume hood to prevent the inhalation of dust or vapors. The fume hood should have a verified face velocity, typically between 80-120 feet per minute, to ensure adequate containment. Emergency eyewash stations and safety showers must be readily accessible and tested regularly.^[3]^[4]

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact with the chemical. The following PPE is mandatory for all personnel handling **1,1-Dibromopinacolone**:

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. A face shield should be worn over the goggles during procedures with a higher risk of splashing or dust generation.^[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected for integrity before each use and disposed of immediately after handling the compound or upon any sign of contamination.^[1]
- **Skin and Body Protection:** A flame-retardant lab coat must be worn and fully fastened. For larger scale operations or when there is a significant risk of spillage, a chemical-resistant apron over the lab coat is recommended.^[3]

- **Respiratory Protection:** While working in a fume hood should provide adequate respiratory protection, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates may be required for emergency situations or if engineering controls fail.

Logical Workflow for Donning PPE



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Caption: Sequential process for donning appropriate PPE.

Safe Handling and Operational Protocols

Adherence to a strict, step-by-step protocol is essential for minimizing the risk of exposure and accidents during the handling of **1,1-Dibromopinacolone**.

Pre-Handling Checklist

- **Review the SDS:** Before beginning any new procedure, review the most current Safety Data Sheet (SDS).
- **Prepare Work Area:** Ensure the chemical fume hood is clean, uncluttered, and all necessary apparatus, including waste containers, are present.
- **Assemble Materials:** Weighing paper, spatulas, and any reaction vessels should be placed inside the fume hood before retrieving the chemical.
- **Control Ignition Sources:** Confirm that no open flames, hot plates, or other potential ignition sources are active in the immediate vicinity.^[1]

Step-by-Step Handling Procedure

- **Don PPE:** Follow the PPE workflow outlined in Section 2.2.
- **Retrieve Chemical:** Transport the sealed container of **1,1-Dibromopinacolone** from its storage location to the fume hood.

- **Transfer and Weigh:** Carefully open the container inside the fume hood. Use a clean spatula to transfer the solid to a tared weigh boat or directly into the reaction vessel. Avoid creating dust.
- **Seal Container:** Immediately and securely seal the stock container after dispensing the required amount.
- **Post-Handling Decontamination:** Wipe down the spatula and any contaminated surfaces within the fume hood with a suitable solvent, followed by soap and water. Dispose of contaminated wipes in the designated solid hazardous waste container.
- **Doff PPE:** Remove PPE in the reverse order it was donned, taking care not to touch the outside of contaminated items. Dispose of gloves and any other disposable PPE. Wash hands thoroughly with soap and water.

Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- **Storage Conditions:** Store **1,1-Dibromopinacolone** in a tightly closed container in a cool, dry, and well-ventilated area.^[3] The storage area should be separate from incompatible materials.
- **Incompatible Materials:** Avoid storage near strong oxidizing agents, strong reducing agents, acids, and bases.^[3]
- **Ignition Sources:** The storage location must be free of heat, sparks, and open flames.^{[1][3]}

Emergency Procedures

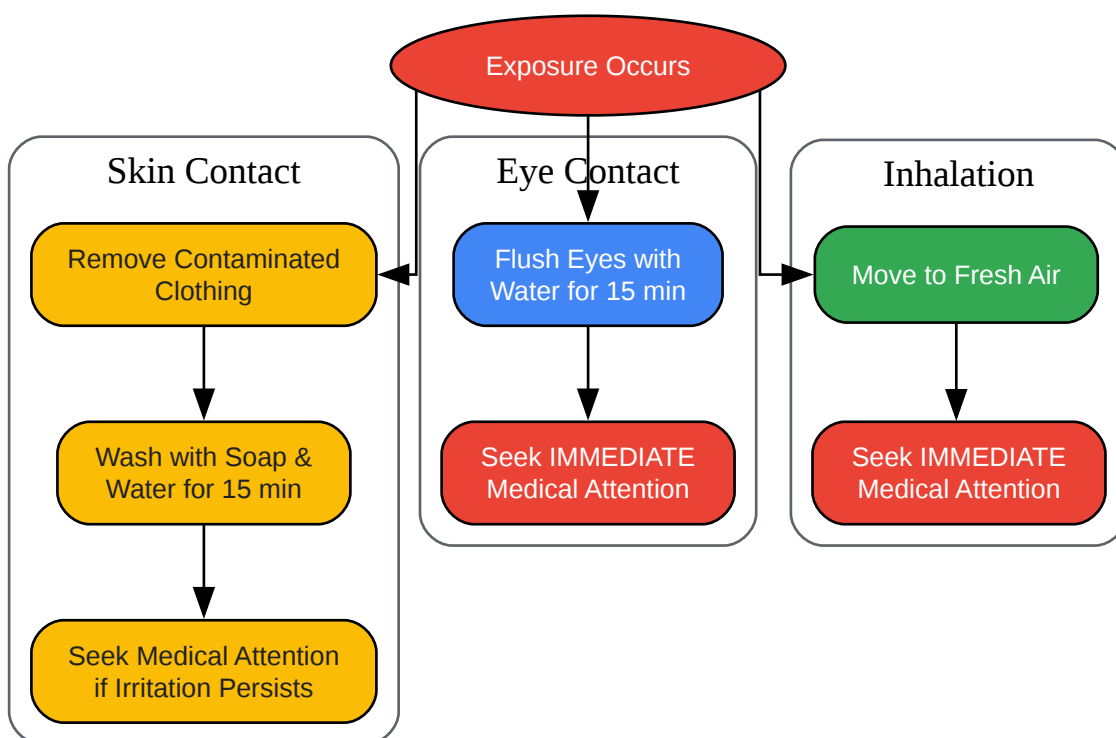
Rapid and correct response to an emergency can significantly mitigate harm to personnel and the environment.

Exposure Response

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[1]

- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1]
- Inhalation: Move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Emergency Exposure Response Flowchart



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Caption: Immediate actions for different exposure routes.

Accidental Release Measures

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but do not use methods that would disperse the chemical dust.

- Control Ignition Sources: Remove all sources of ignition from the area.[7]
- Containment: Wearing full PPE, cover the spill with an inert absorbent material such as sand, earth, or vermiculite. Avoid creating dust.[7]
- Collection: Carefully sweep or scoop the contained material into a designated, labeled hazardous waste container. Use non-sparking tools.[7]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with institutional, local, and national regulations.[5]

Waste Disposal

All waste containing **1,1-Dibromopinacolone**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste. Containers should be tightly sealed and clearly labeled. Disposal must be handled by a licensed professional waste disposal service in compliance with all relevant regulations.[5][8]

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